

A Technical Guide to the Chemical Properties of Cobalt (II) Sulfate Heptahydrate

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Compound of Interest

Compound Name: Cobalt sulfate

Cat. No.: B156203

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Introduction

Cobalt (II) sulfate heptahydrate ($\text{CoSO}_4 \cdot 7\text{H}_2\text{O}$) is an inorganic compound and the most common hydrated form of cobalt(II) sulfate.^{[1][2]} It presents as odorless, pink to red monoclinic prismatic crystals or a red granular solid.^{[3][4]} This compound is a crucial source of cobalt for various industrial and research applications, including the preparation of pigments, electroplating baths, storage batteries, and as a micronutrient additive in animal feeds and soils.^{[1][5][6]} Its utility is derived from its high solubility in water and methanol, which facilitates its use in diverse chemical processes.^[1] This guide provides an in-depth overview of its core chemical and physical properties, tailored for researchers, scientists, and professionals in drug development.

Physicochemical Properties

Cobalt (II) sulfate heptahydrate is characterized by a specific set of physical and chemical identifiers. Its aqueous solutions are moderately acidic.^{[4][7][8]}

Table 1: General and Chemical Identifiers

Property	Value
IUPAC Name	cobalt(2+);sulfate;heptahydrate[4]
Chemical Formula	CoSO ₄ ·7H ₂ O[9][10]
Molecular Weight	281.103 g/mol [1]
CAS Number	10026-24-1[1][9]
Appearance	Pink to red monoclinic prismatic crystals or red/red-brown granular powder[3][4][9]

| Odor | Odorless[1] |

Table 2: Quantitative Physical and Chemical Properties

Property	Value	Conditions
Density	1.948 - 2.03 g/cm ³	at 20-25 °C[1][3][9]
Bulk Density	900 kg/m ³	
Melting Point	96.8 - 98 °C (liquefies)[9][10] [11]	
Boiling Point	Decomposes	Decomposes at 735 °C[9][10]
Water Solubility	362 g/L	at 20 °C[3][9][12][13]
	60.4 g/100 mL	at 3 °C[1][11]
Methanol Solubility	54.5 g/100 mL	at 18 °C[11][14]
Ethanol Solubility	Slightly soluble	

| pH | ~4.0 | 100 g/L solution at 20 °C[3][6][13] |

Crystal Structure

Cobalt (II) sulfate heptahydrate crystallizes in the monoclinic system.[4] X-ray crystallography studies have revealed that its structure consists of an octahedral metal aquo complex,

$[\text{Co}(\text{H}_2\text{O})_6]^{2+}$, where a central cobalt(II) ion is coordinated by six water molecules.[\[1\]](#)[\[14\]](#) These complex cations are associated with sulfate anions (SO_4^{2-}).[\[1\]](#) The seventh water molecule is a water of crystallization and is not directly coordinated to the cobalt ion.[\[1\]](#) The hexahydrate form, which can be produced from the heptahydrate, also contains the $[\text{Co}(\text{H}_2\text{O})_6]^{2+}$ octahedra.[\[1\]](#)[\[14\]](#)

Thermal Properties and Decomposition

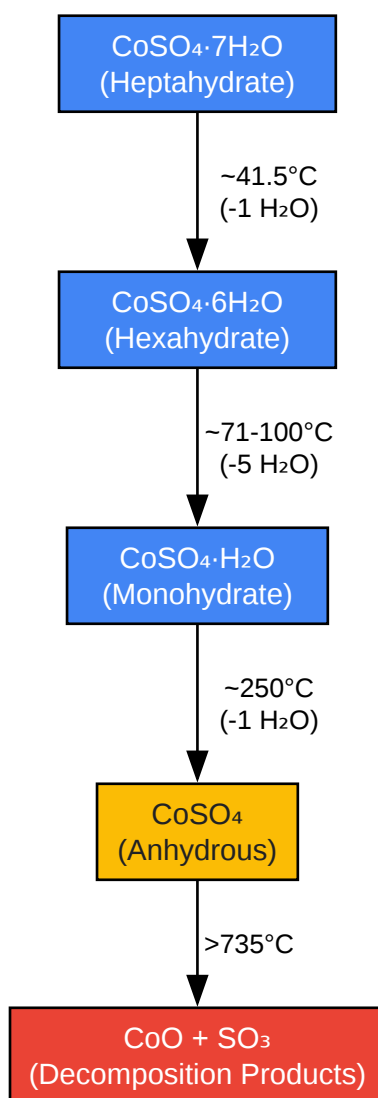
Cobalt (II) sulfate heptahydrate undergoes a multi-stage decomposition upon heating, losing its water of hydration before the anhydrous salt decomposes at a much higher temperature. The heptahydrate is stable at room temperature only when the relative humidity is above 70%; otherwise, it effloresces and converts to the hexahydrate.[\[1\]](#)[\[2\]](#)

Table 3: Thermal Decomposition Stages

Temperature	Event	Product
~41.5 °C	Dehydration (loses 1 H ₂ O)	Cobalt (II) sulfate hexahydrate ($\text{CoSO}_4 \cdot 6\text{H}_2\text{O}$) [1] [10]
~71 °C	Dehydration (loses 5 H ₂ O)	Cobalt (II) sulfate monohydrate ($\text{CoSO}_4 \cdot \text{H}_2\text{O}$) [6] [10]
250 - 420 °C	Complete Dehydration	Anhydrous Cobalt (II) sulfate (CoSO_4) [1] [10]

| >735 °C | Decomposition | Cobalt oxide (CoO) and sulfur oxides (SO_x)[\[2\]](#)[\[4\]](#)[\[9\]](#) |

The decomposition process illustrates the thermal stability of the different hydrated forms.



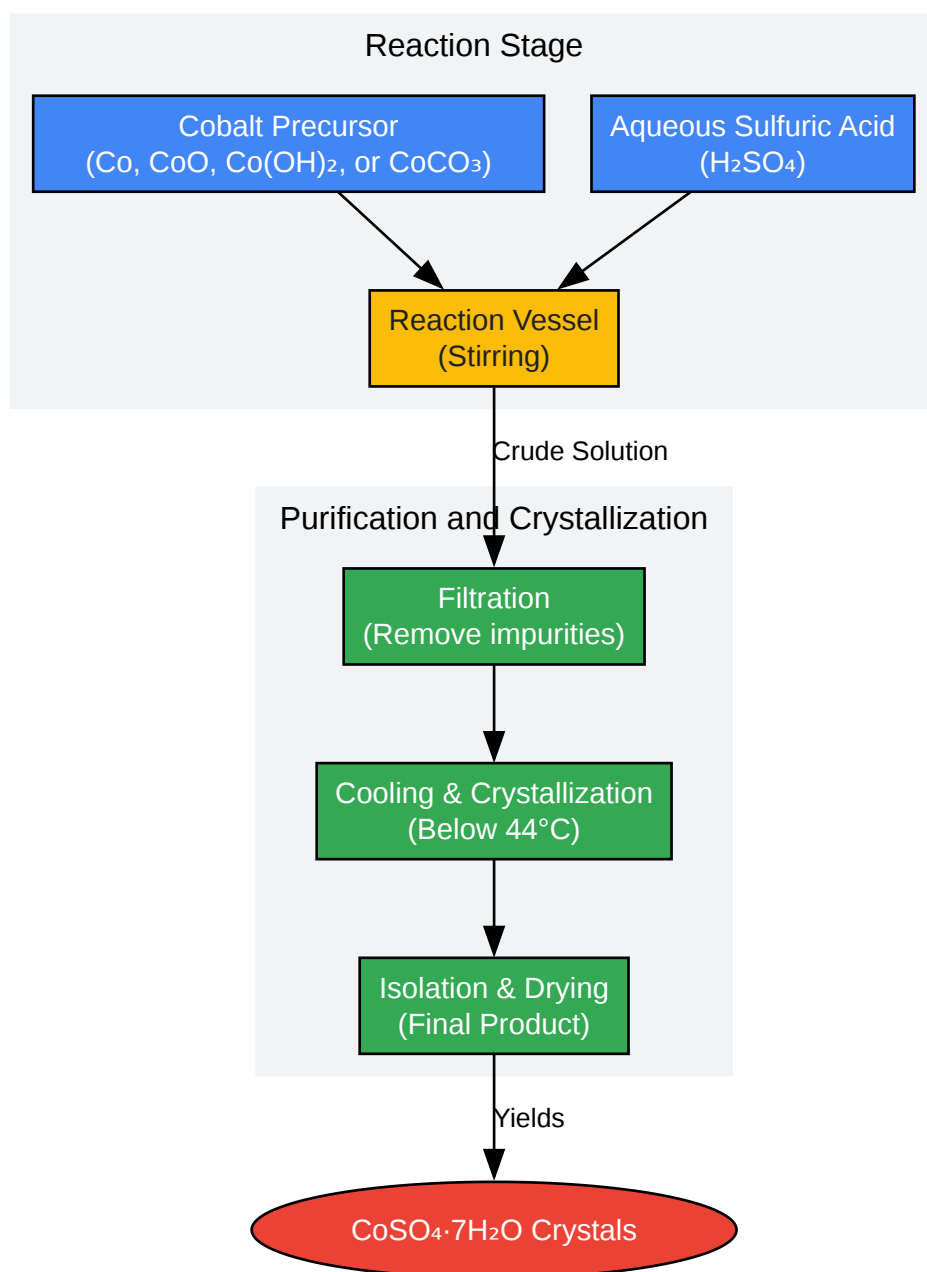
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Fig. 1: Thermal Decomposition Pathway of $\text{CoSO}_4 \cdot 7\text{H}_2\text{O}$.

Experimental Protocols

Detailed experimental procedures for the characterization of cobalt (II) sulfate heptahydrate involve standard analytical techniques.

Synthesis The compound is typically prepared by reacting metallic cobalt, or its oxide, hydroxide, or carbonate, with aqueous sulfuric acid.[1][14] The general workflow involves the reaction, followed by filtration and crystallization. The heptahydrate form crystallizes from the aqueous solution at temperatures below 44°C.[6]



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Fig. 2: General Synthesis Workflow for $\text{CoSO}_4 \cdot 7\text{H}_2\text{O}$.

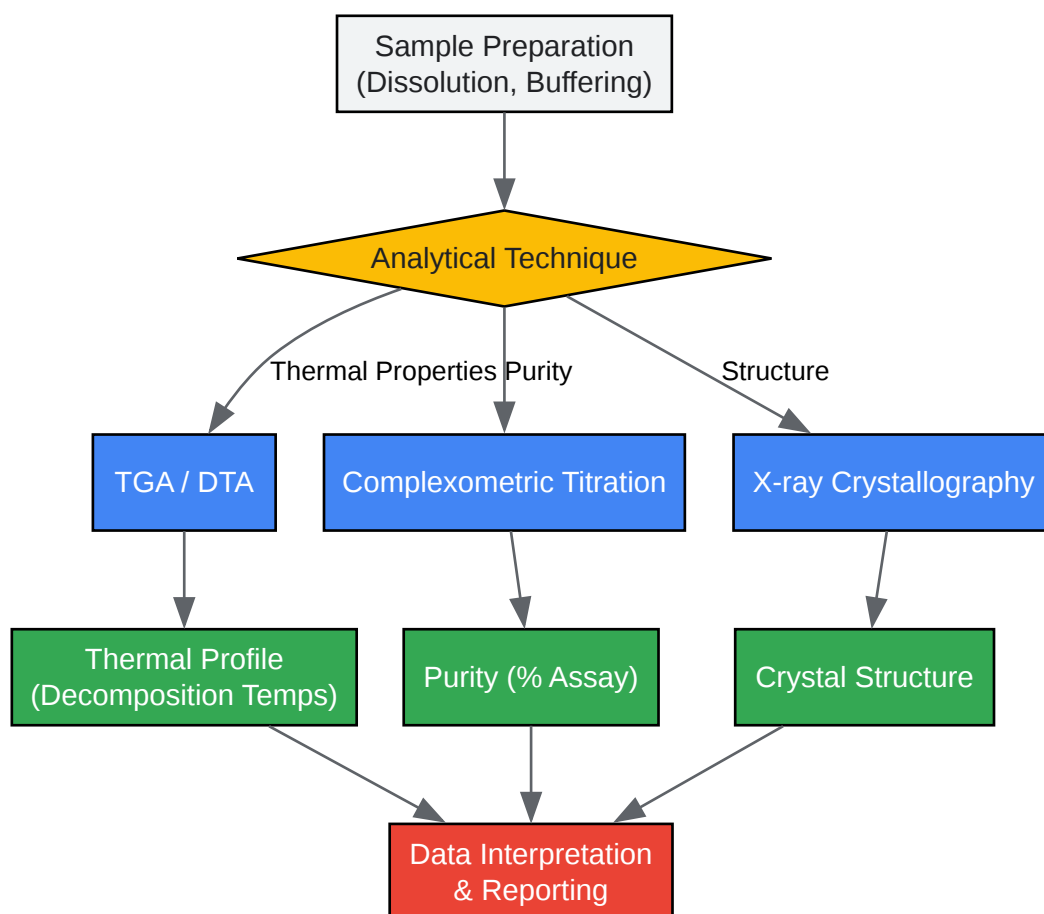
Thermal Analysis The thermal decomposition profile is determined using Thermogravimetric Analysis (TGA) and Differential Thermal Analysis (DTA).^[15]

- **Methodology:** A sample of $\text{CoSO}_4 \cdot 7\text{H}_2\text{O}$ is placed in a high-precision balance within a furnace (TGA). The temperature is increased at a constant rate, and the change in mass is

recorded as a function of temperature. The resulting curve shows distinct steps corresponding to the loss of water molecules and final decomposition. DTA simultaneously measures the temperature difference between the sample and an inert reference, revealing the endothermic or exothermic nature of the transitions.

Assay (Purity Determination) The purity of cobalt (II) sulfate heptahydrate is typically determined by complexometric titration.^[13]

- **Methodology:** A known mass of the sample is dissolved in deionized water. The solution is buffered to a specific pH, and an indicator (such as murexide) is added. The solution is then titrated with a standardized solution of ethylenediaminetetraacetic acid (EDTA). The EDTA forms a stable complex with the Co^{2+} ions. The endpoint is observed by a distinct color change of the indicator, which signals that all Co^{2+} ions have been complexed. The purity is calculated based on the volume of EDTA solution used.



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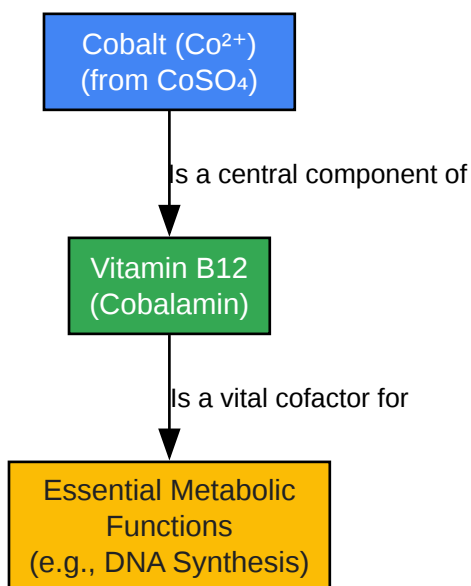
Fig. 3: General Workflow for Physicochemical Characterization.

Reactivity and Biological Relevance

Chemical Reactivity In aqueous solutions, cobalt (II) sulfate behaves as an acidic salt.[7] It is incompatible with strong oxidizing agents, with which it can react hazardously.[16][17] As a metal salt, it can be used as a precursor to synthesize other cobalt compounds and as a catalyst in organic reactions.[3][6]

Biological Role and Toxicology For drug development professionals, understanding the biological role of cobalt is critical. Cobalt is an essential trace element for mammals as it is a core component of Vitamin B12 (cobalamin).[18][19] This vitamin is vital for various metabolic processes, including DNA synthesis and red blood cell formation. This is the basis for using **cobalt sulfate** as an additive in animal feed.[1]

However, in larger quantities, cobalt compounds are toxic. Cobalt (II) sulfate heptahydrate is classified as harmful if swallowed, may cause skin and respiratory sensitization, is suspected of causing genetic defects, and may cause cancer by inhalation.[16][20][21]



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Fig. 4: Biological Role of Cobalt in Vitamin B12 Synthesis.

Conclusion

Cobalt (II) sulfate heptahydrate is a well-characterized inorganic salt with defined physicochemical properties. Its thermal decomposition follows a predictable, multi-step pathway of dehydration followed by high-temperature decomposition of the anhydrous salt. Its synthesis and characterization rely on standard laboratory techniques. While essential for biological systems in trace amounts as a component of Vitamin B12, its toxicological profile necessitates careful handling and a thorough understanding of its potential hazards in research and development settings. The quantitative data and experimental frameworks provided in this guide offer a foundational resource for scientists and professionals working with this versatile compound.

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References

- 1. Cobalt(II) sulfate - Wikipedia [en.wikipedia.org]
- 2. Cobalt (II) Sulfate Formula - GeeksforGeeks [geeksforgeeks.org]
- 3. Cobalt sulfate heptahydrate | 10026-24-1 [chemicalbook.com]
- 4. Cobaltous sulfate heptahydrate | $\text{CoSO}_4 \cdot 7\text{H}_2\text{O}$ | CID 61444 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. merckmillipore.com [merckmillipore.com]
- 6. Cobalt sulfate heptahydrate CAS#: 10026-24-1 [m.chemicalbook.com]
- 7. COBALT SULFATE HEPTAHYDRATE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 8. CAS 10026-24-1: Cobalt sulfate (CoSO_4) heptahydrate [cymitquimica.com]
- 9. echemi.com [echemi.com]
- 10. heegermaterials.com [heegermaterials.com]
- 11. Cobalt Sulfate | CoSO_4 | CID 24965 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 12. mkt-globalresources.com [mkt-globalresources.com]
- 13. Cobalt(II) sulfate heptahydrate for analysis EMSURE® | 10026-24-1 [sigmaaldrich.com]

- 14. Cobalt(II) sulfate - Sciencemadness Wiki [sciencemadness.org]
- 15. researchgate.net [researchgate.net]
- 16. redox.com [redox.com]
- 17. laballey.com [laballey.com]
- 18. chemimpex.com [chemimpex.com]
- 19. chemimpex.com [chemimpex.com]
- 20. thermofishersci.in [thermofishersci.in]
- 21. chemos.de [chemos.de]
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